

Application Notes and Protocols: Formulation of 4-tert-Amylcyclohexanol in Cosmetic Science

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Compound of Interest

Compound Name: 4-Tert-Amylcyclohexanol

CAS No.: 5349-51-9

Cat. No.: B1294309

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Introduction: Understanding 4-tert-Amylcyclohexanol

4-tert-Amylcyclohexanol is a synthetic fragrance ingredient valued in the cosmetic industry for its persistent, woody, and floral scent profile.^[1] Beyond its olfactory contributions, it is also recognized for its potential soothing and anti-inflammatory properties, making it a multifunctional ingredient in various skincare and personal care formulations.^{[2][3]} This guide provides a comprehensive overview of the formulation of **4-tert-amylicyclohexanol**, offering detailed protocols for its incorporation into cosmetic bases, stability testing, and sensory evaluation.

Molecular Profile and Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-tert-amylicyclohexanol** is fundamental to its successful formulation.

Property	Value	Source
INCI Name	4-tert-Amylcyclohexanol	[4]
CAS Number	5349-51-9	[4][5]
Molecular Formula	C11H22O	[1][5][6]
Molecular Weight	170.29 g/mol	[5][6]
Appearance	White crystalline powder or solid	[1][7]
Odor Profile	Woody, floral, earthy	[1][8]
Solubility	Insoluble in water; Soluble in alcohol and oils	[4]
Melting Point	24-27 °C	[1][4]
Boiling Point	154-155 °C @ 40.00 mm Hg	[1][4]
logP (o/w)	~3.6 (estimated)	[4][5]

The lipophilic nature of **4-tert-amylcyclohexanol** (indicated by its insolubility in water and high logP value) dictates its formulation strategy, necessitating its inclusion in the oil phase of emulsions or in anhydrous systems.

PART 1: Formulation Strategies and Protocols

The successful incorporation of **4-tert-amylcyclohexanol** into a cosmetic formulation hinges on overcoming its lipophilicity and ensuring its stability and desired sensory performance in the final product.

Core Directive: Emulsification of a Lipophilic Active

Given that **4-tert-amylcyclohexanol** is oil-soluble, oil-in-water (O/W) emulsions are a common and effective delivery system. The primary challenge is to create a stable emulsion where the oil phase, containing the dissolved **4-tert-amylcyclohexanol**, is finely and evenly dispersed throughout the aqueous phase.

Causality of Experimental Choices:

- **Choice of Oil Phase:** The selection of oils and emollients in the oil phase will influence the final skin feel, product viscosity, and the solubilization of **4-tert-amylcyclohexanol**. A blend of emollients with varying polarities can enhance solubility and create a more elegant skin feel.
- **Emulsifier Selection:** The emulsifier system is critical for the long-term stability of the emulsion. A combination of a primary emulsifier and a co-emulsifier (often a fatty alcohol) is typically used to create a stable interfacial film around the oil droplets, preventing coalescence. The Hydrophile-Lipophile Balance (HLB) system can be a useful guide for selecting appropriate emulsifiers for an O/W emulsion.
- **Homogenization:** Mechanical shearing through homogenization is necessary to reduce the oil droplet size, leading to a more stable and aesthetically pleasing emulsion.

Protocol: Preparation of an O/W Cream with 4-tert-Amylcyclohexanol

This protocol outlines the preparation of a 100g batch of a stable O/W cream containing **4-tert-amylcyclohexanol**.

Phase A: Aqueous Phase

Ingredient	% w/w	Function
Deionized Water	q.s. to 100	Vehicle
Glycerin	3.00	Humectant
Xanthan Gum	0.20	Thickener, Stabilizer

Phase B: Oil Phase

Ingredient	% w/w	Function
Cetearyl Alcohol	3.00	Co-emulsifier, Thickener
Glyceryl Stearate	2.00	Emulsifier
Caprylic/Capric Triglyceride	5.00	Emollient, Solvent
4-tert-Amylcyclohexanol	0.50 - 2.00	Fragrance, Soothing Agent

Phase C: Cool-Down Phase

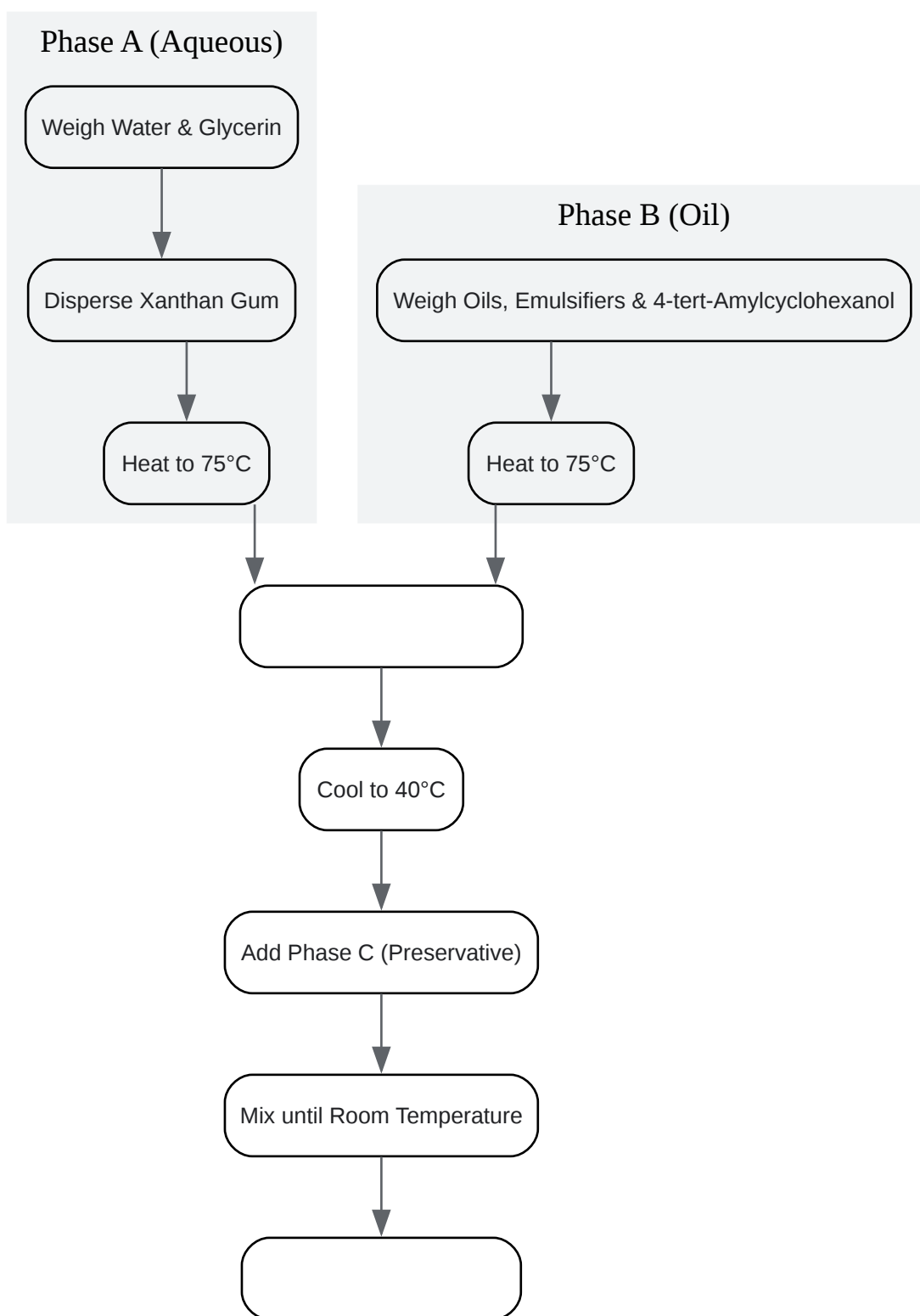
Ingredient	% w/w	Function
Phenoxyethanol (and) Ethylhexylglycerin	1.00	Preservative

Step-by-Step Methodology:

- Preparation of Phases:
 - In a main beaker, combine the deionized water and glycerin (Phase A). Sprinkle the xanthan gum into the vortex created by a propeller mixer and mix until fully hydrated. Heat to 75°C.
 - In a separate beaker, combine all ingredients of Phase B. Heat to 75°C while stirring until all components are melted and uniform.
- Emulsification:
 - Slowly add Phase B to Phase A with continuous homogenization.
 - Homogenize for 3-5 minutes to ensure a fine and uniform emulsion.
- Cooling and Final Additions:
 - Begin cooling the emulsion while stirring with a sweep-action mixer.
 - At approximately 40°C, add the preservative system (Phase C).

- Continue stirring until the cream reaches room temperature.
- Final Quality Control:
 - Check the pH of the final product and adjust if necessary.
 - Visually inspect for homogeneity and texture.

Workflow for O/W Emulsion Formulation



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Caption: Workflow for O/W Emulsion Formulation.

PART 2: Stability and Quality Control

Ensuring the long-term stability of a cosmetic product is a critical aspect of development.^[9]

Stability testing for formulations containing fragrance ingredients like **4-tert-amylcyclohexanol** should assess physical, chemical, and olfactory integrity over time.^{[10][11]}

Self-Validating Stability Protocol

This protocol is designed to predict the shelf-life and identify potential stability issues under various conditions.

Methodology:

- **Sample Preparation:** Prepare three batches of the final formulation and package them in the intended final packaging as well as in inert glass containers (as controls).
- **Storage Conditions:**
 - **Accelerated Stability:** Place samples in stability chambers at elevated temperatures (e.g., $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ and $45^{\circ}\text{C} \pm 2^{\circ}\text{C}$) for a period of 1, 2, and 3 months.^{[9][12]}
 - **Real-Time Stability:** Store samples under ambient conditions (e.g., $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$) for the intended shelf-life of the product (e.g., 12, 24, 36 months).^[9]
 - **Cycle Testing:** Subject samples to freeze-thaw cycles (e.g., -10°C for 24 hours followed by 25°C for 24 hours) for at least three cycles to assess emulsion stability under temperature fluctuations.^{[11][12]}
 - **Light Exposure:** Expose samples in transparent packaging to UV and visible light to evaluate potential discoloration or degradation of the fragrance.^{[11][12]}
- **Evaluation Intervals:** Assess the samples at baseline and at regular intervals (e.g., 1, 2, 3, 6, 12, 24, 36 months for real-time; 1, 2, 3 months for accelerated).
- **Parameters to Evaluate:**

Parameter	Method	Acceptance Criteria
Appearance	Visual Inspection	No change in color, no signs of phase separation or crystallization.
Odor	Olfactory Evaluation	The characteristic scent of 4-tert-amylcyclohexanol should remain consistent and not develop any off-notes.
pH	pH meter	Within the specified range for the product (e.g., 5.0-6.0).
Viscosity	Viscometer	Within $\pm 10\%$ of the initial value.
Microbiological Stability	Microbial content testing	Must meet the regulatory limits for the product category.

Data Presentation: Example Stability Results (Accelerated at 40°C)

Time Point	Appearance	Odor	pH	Viscosity (cP)
Initial	White, homogenous cream	Conforms to standard	5.5	10,000
1 Month	No change	No change	5.4	9,800
2 Months	No change	No change	5.4	9,750
3 Months	Slight yellowing	Slight decrease in intensity	5.3	9,500

Analytical Quantification (Optional)

For in-depth analysis of fragrance stability, Gas Chromatography-Mass Spectrometry (GC-MS) can be employed to quantify the concentration of **4-tert-amylcyclohexanol** in the formulation

over time.[10] This provides quantitative data on the chemical stability of the fragrance molecule within the cosmetic matrix.

PART 3: Sensory Evaluation

The sensory perception of a cosmetic product is a key driver of consumer acceptance.[13][14] A comprehensive sensory evaluation protocol is essential to ensure that the fragrance of **4-tert-amylcyclohexanol** is perceived as pleasant and appropriate for the product type.

Protocol: Sensory Panel Evaluation

Objective: To assess the fragrance profile and overall sensory experience of the cosmetic formulation containing **4-tert-amylcyclohexanol**.

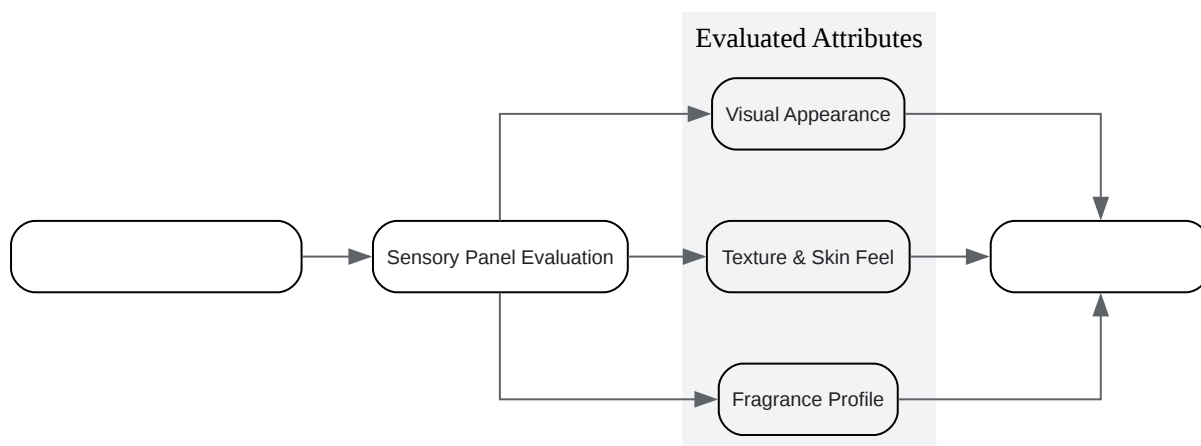
Panelists: A panel of 10-15 trained sensory assessors or a larger consumer panel representing the target demographic.

Methodology:

- Sample Presentation: Provide panelists with coded samples of the test formulation and a control (the same formulation without **4-tert-amylcyclohexanol**).
- Evaluation Procedure:
 - Initial Odor Assessment (from packaging): Panelists smell the product directly from the container and rate the fragrance intensity and pleasantness.
 - Application and Rub-out: Panelists apply a standardized amount of the product to their forearm and evaluate the fragrance during application and after a set period (e.g., 1, 15, and 60 minutes) to assess the evolution of the scent (top, middle, and base notes).
 - Overall Impression: Panelists provide an overall rating of the product's sensory attributes, including texture, skin feel, and fragrance.
- Attributes for Evaluation:
 - Fragrance Intensity (on a scale of 1-10)

- Fragrance Pleasantness (on a scale of 1-10)
- Fragrance Character (e.g., woody, floral, fresh)
- Presence of Off-Notes
- Texture/Skin Feel
- Overall Liking

Logical Relationship in Sensory Analysis



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Caption: Logical Relationship in Sensory Analysis.

PART 4: Regulatory and Safety Considerations

Regulatory Status:

- In the European Union, fragrance ingredients that are known potential allergens must be declared on the ingredient list if their concentration exceeds 0.001% in leave-on products and 0.01% in rinse-off products.[15][16][17] It is imperative to consult the latest version of the

EU Cosmetic Products Regulation (EC) No 1223/2009 and its amendments for the most current list of declarable allergens.

- In the United States, the Modernization of Cosmetics Regulation Act (MoCRA) of 2022 has introduced new requirements for fragrance allergen labeling, and formulators should stay informed of the FDA's implementation of these rules.[\[16\]](#)[\[18\]](#)

Safety:

- **4-tert-Amylcyclohexanol** has undergone safety assessments by the Research Institute for Fragrance Materials (RIFM), which inform the safe use levels established by the International Fragrance Association (IFRA).[\[19\]](#)[\[20\]](#)
- It is crucial to adhere to the concentration limits set forth in the IFRA Standards for the specific product category to ensure consumer safety.

Conclusion

The successful formulation of **4-tert-amylocyclohexanol** in cosmetic products requires a multi-faceted approach that considers its physicochemical properties, the principles of emulsion science, and rigorous stability and sensory testing. By following the detailed protocols and understanding the rationale behind the formulation choices outlined in this guide, researchers and formulators can effectively incorporate this versatile ingredient to create stable, aesthetically pleasing, and sensorially engaging cosmetic products.

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